

An In-depth Technical Guide to Diglyme: Properties, Applications, and Experimental Characterization

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Compound of Interest

Compound Name: Diglyme

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Introduction

Diethylene glycol dimethyl ether, commonly known as **diglyme**, is a versatile, polar aprotic solvent with a wide range of applications in chemical synthesis and industrial processes.^{[1][2][3]} Its unique combination of a high boiling point, stability in the presence of strong bases, and ability to solvate cations makes it an invaluable medium for various reactions.^{[2][4][5]} This guide provides a comprehensive overview of the core properties of **diglyme**, detailed experimental protocols for their determination, and a summary of its key applications.

Core Properties of Diglyme

Diglyme's utility as a solvent is dictated by its distinct physical and chemical characteristics. A summary of these properties is presented below.

Physical and Chemical Properties

The following table summarizes the key quantitative data for **diglyme**:

Property	Value	Source(s)
Chemical Formula	C ₆ H ₁₄ O ₃	[1][6][7]
Molecular Weight	134.17 g/mol	[1][6][7]
Appearance	Clear, colorless liquid	[1][2][5]
Odor	Mild, ether-like	[1][5]
Boiling Point	162 °C	[1][6]
Melting Point	-68 °C	[1]
Density	0.945 g/cm ³ at 20 °C	[1]
Viscosity	1.089 cP at 20 °C	[7]
Flash Point	57 °C (134.6 °F)	[6]
Autoignition Temperature	190 °C	[7]
Vapor Pressure	2.96 mmHg at 25 °C	[7]
Vapor Density	4.6 (air = 1)	[8][9]
Refractive Index (n ²⁰ /D)	1.408	[6]
log Kow	-0.36	[7]
Water Solubility	Miscible	[1][5][6]
Solubility in other solvents	Miscible with many organic solvents, including hydrocarbons.	[5][6]
Oral LD50 (rat)	4,760 mg/kg	[1]

Chemical Characteristics and Reactivity

Diglyme is a polar aprotic solvent, meaning it has a significant dipole moment but lacks acidic protons.[1][2] This characteristic makes it an excellent solvent for reactions involving strong bases and nucleophiles. Its key chemical features include:

- **High Chemical Stability:** **Diglyme** is stable under a wide range of conditions, including the presence of strong bases and high temperatures.[4]
- **Low Reactivity:** It is generally unreactive, making it a suitable medium for a variety of chemical transformations.[1]
- **Chelating Ability:** The oxygen atoms in the **diglyme** molecule can effectively chelate metal cations, which can enhance the reactivity of the corresponding anions in solution.[5]
- **Peroxide Formation:** Like many ethers, **diglyme** can form explosive peroxides upon exposure to air and light.[8] It is therefore crucial to test for and remove peroxides before distillation or concentration.

Experimental Protocols for Property Determination

The following are detailed methodologies for determining the key physical and toxicological properties of a liquid solvent like **diglyme**.

Boiling Point Determination (Capillary Method)

This method is suitable for small quantities of liquid.

Apparatus:

- Thiele tube or similar heating bath (e.g., oil bath with a stirrer)
- Thermometer
- Small test tube
- Capillary tube (sealed at one end)
- Heat source (e.g., Bunsen burner or heating mantle)

Procedure:

- Fill the Thiele tube with a high-boiling point liquid (e.g., mineral oil) to a level just above the upper arm.

- Place a few milliliters of the sample liquid (**diglyme**) into the small test tube.
- Place the capillary tube, with its sealed end up, into the test tube containing the sample.
- Attach the test tube to the thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb.
- Immerse the assembly into the heating bath, making sure the heat source is applied to the side arm of the Thiele tube.
- Heat the bath gently. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Continue heating until a continuous and rapid stream of bubbles is observed.
- Turn off the heat and allow the bath to cool slowly.
- The boiling point is the temperature at which the stream of bubbles stops and the liquid just begins to enter the capillary tube.^[10]

Melting Point Determination (Capillary Method)

For determining the freezing point of a liquid that is solid at or near room temperature. For a low-melting-point substance like **diglyme**, a cryostat would be used.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp) or Thiele tube setup
- Capillary tubes (sealed at one end)
- Thermometer
- Cooling bath (for low-temperature measurements)

Procedure:

- If the sample is a solid at room temperature, finely powder it. For a liquid like **diglyme**, the sample would be frozen within the capillary tube using a cold bath.

- Pack a small amount of the solidified sample into the capillary tube to a height of 2-3 mm.
- Place the capillary tube into the heating block of the melting point apparatus.
- Heat the block rapidly to about 15-20°C below the expected melting point.
- Then, decrease the heating rate to 1-2°C per minute.
- Record the temperature at which the first drop of liquid appears (the beginning of the melting range).
- Record the temperature at which the last crystal melts (the end of the melting range).[9][11]
A pure substance will have a sharp melting range of 1-2°C.[9][11]

Density Determination (Gravimetric Method)

Apparatus:

- Analytical balance
- Graduated cylinder or pycnometer (for higher accuracy)

Procedure:

- Measure the mass of a clean, dry graduated cylinder or pycnometer.
- Add a known volume of the liquid (**diglyme**) to the graduated cylinder or fill the pycnometer to its calibrated volume.
- Measure the mass of the container with the liquid.
- The mass of the liquid is the difference between the two mass measurements.
- Calculate the density by dividing the mass of the liquid by its volume.[12][13]

Viscosity Determination (Capillary Viscometer)

Apparatus:

- Ostwald viscometer or similar capillary viscometer
- Constant temperature bath
- Stopwatch

Procedure:

- Clean and dry the viscometer thoroughly.
- Introduce a precise volume of the sample liquid (**diglyme**) into the larger bulb of the viscometer.
- Place the viscometer in a constant temperature bath until the sample reaches thermal equilibrium.
- Using a pipette bulb, draw the liquid up into the other arm of the viscometer until the meniscus is above the upper calibration mark.
- Release the suction and measure the time it takes for the liquid meniscus to fall from the upper calibration mark to the lower calibration mark.
- Repeat the measurement several times and calculate the average flow time.
- The kinematic viscosity can be calculated using the viscometer constant and the flow time. The dynamic viscosity is then determined by multiplying the kinematic viscosity by the density of the liquid.

Flash Point Determination (Closed-Cup Method)

The Pensky-Martens closed-cup method is commonly used.

Apparatus:

- Pensky-Martens closed-cup tester
- Heat source
- Ignition source (e.g., a small flame)

Procedure:

- Pour the sample (**diglyme**) into the test cup up to the filling mark.
- Place the lid on the cup and insert the thermometer and stirrer.
- Begin heating the sample at a specified, constant rate while continuously stirring.
- At regular temperature intervals, apply the ignition source to the opening in the cup lid.
- The flash point is the lowest temperature at which the vapors of the liquid ignite with a brief flash.^[8]^[14]

Acute Oral Toxicity (LD50) Determination (Up-and-Down Procedure - OECD 425)

This method is designed to estimate the LD50 using a minimal number of animals.

Apparatus and Materials:

- Appropriate animal model (typically rats or mice)
- Oral gavage needles
- Cages and standard animal housing facilities
- The test substance (**diglyme**)

Procedure Summary:

- Limit Test: A single animal is dosed at a limit dose (e.g., 2000 mg/kg). If the animal survives, four more animals are dosed sequentially. If three or more animals survive, the LD50 is determined to be greater than the limit dose, and no further testing is needed.^[15]
- Main Test: If the animal in the limit test dies, or if toxicity is expected, the main test is performed.

- A single animal is dosed. The outcome (survival or death) determines the dose for the next animal.
- If the animal survives, the next animal is dosed at a higher level. If the animal dies, the next is dosed at a lower level. The dose progression factor is typically constant.
- Dosing continues one animal at a time until a stopping criterion is met (e.g., a certain number of reversals in outcome have occurred).
- The LD50 is then calculated from the pattern of outcomes using a maximum likelihood method.^[16] Throughout the study, animals are observed for signs of toxicity, and body weights are recorded.^[17]

Water Solubility Determination

For a miscible liquid like **diglyme**, this is a qualitative assessment.

Apparatus:

- Test tubes
- Pipettes or droppers

Procedure:

- Place a small amount (e.g., 1 mL) of the solvent (**diglyme**) in a test tube.
- Add an equal volume of water.
- Agitate the mixture and observe.
- If the two liquids form a single, clear phase, they are miscible. If two distinct layers form, they are immiscible. For partially soluble substances, a single phase will be observed up to the solubility limit.^{[18][19]}

Applications of Diglyme

Diglyme's properties make it a valuable solvent in a variety of applications:

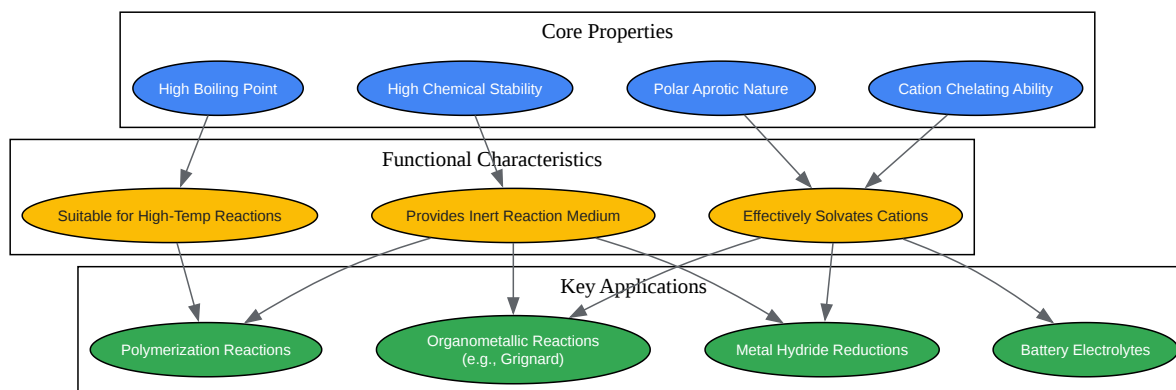
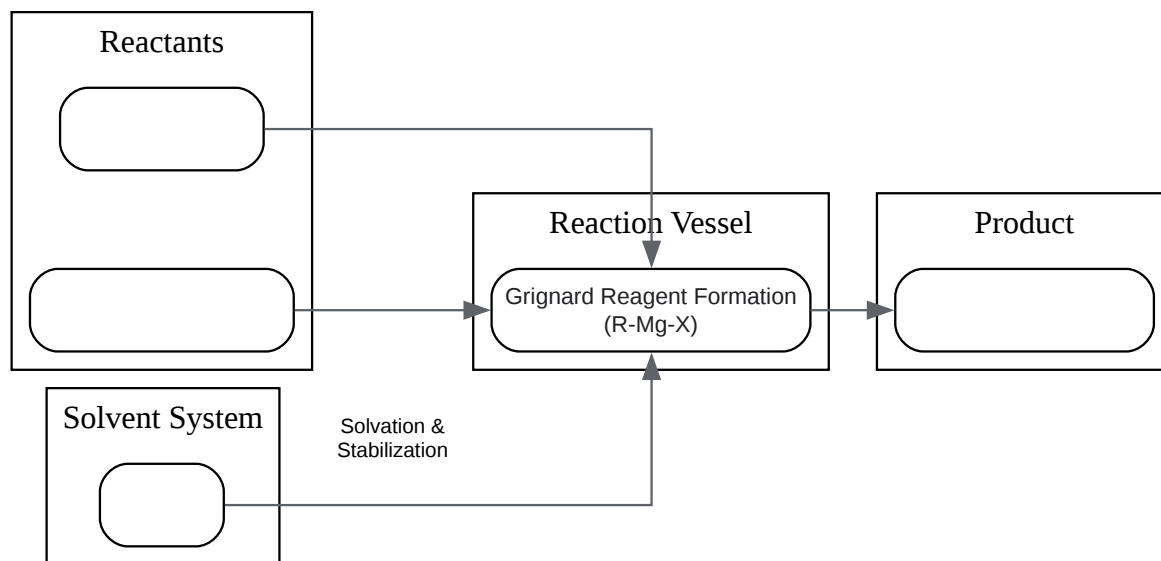
- **Organic Synthesis:** It is widely used as a reaction medium for Grignard reactions, metal hydride reductions, and hydroboration reactions.[3][4][5] Its ability to solvate cations enhances the reactivity of organometallic reagents.[5]
- **Industrial Applications:** **Diglyme** is used in the formulation of paints, coatings, and adhesives.[14] It also finds use in the electronics industry.[20]
- **Electrolytes:** It serves as a component of electrolytes in lithium-ion batteries.[14]
- **Extraction and Purification:** Its solvent properties are utilized in extraction and purification processes in the chemical and pharmaceutical industries.[14]

Safety and Handling

Diglyme is a flammable liquid and can form explosive peroxides.[8] It is also classified as a reproductive toxicant.[1] Therefore, appropriate safety precautions must be taken when handling this solvent. Always work in a well-ventilated area, wear appropriate personal protective equipment (gloves, safety glasses), and avoid sources of ignition.[18][21] Store in a tightly closed container away from light and heat.[21]

Visualizations

Diglyme-Mediated Grignard Reaction Workflow



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